

Vildagliptin Dihydrate: A Comprehensive Technical Guide on Physicochemical Properties and Solubility

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Compound of Interest

Compound Name: Vildagliptin (dihydrate)

Cat. No.: B15144644

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Vildagliptin is a potent and selective dipeptidyl peptidase-4 (DPP-4) inhibitor used in the management of type 2 diabetes mellitus. By preventing the degradation of incretin hormones such as glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP), vildagliptin enhances pancreatic islet function, leading to improved glycemic control. This technical guide provides an in-depth overview of the physicochemical properties and solubility of vildagliptin dihydrate, offering critical data and methodologies for researchers and professionals in drug development. While much of the available data pertains to the anhydrous form of vildagliptin, this document specifies the dihydrate form where information is available.

Physicochemical Properties

The fundamental physicochemical properties of a drug substance are critical determinants of its formulation, stability, and bioavailability. The following tables summarize the key properties of vildagliptin and its dihydrate form.

Table 1: General Physicochemical Properties of Vildagliptin and Vildagliptin Dihydrate

Property	Vildagliptin	Vildagliptin Dihydrate
Chemical Name	(2S)-1-[[[3-Hydroxytricyclo[3.3.1.1 ^{3,7}]dec-1-yl)amino]acetyl]-2-pyrrolidinecarbonitrile	(2S)-1-[[[3-Hydroxytricyclo[3.3.1.1 ^{3,7}]dec-1-yl)amino]acetyl]-2-pyrrolidinecarbonitrile dihydrate
CAS Number	274901-16-5[1][2]	2133364-01-7
Molecular Formula	C ₁₇ H ₂₅ N ₃ O ₂ [1][2]	C ₁₇ H ₂₉ N ₃ O ₄
Molecular Weight	303.40 g/mol [1][2]	339.43 g/mol
Appearance	White to off-white crystalline powder[2]	Solid
Melting Point	148-150 °C[3], 153-155 °C[4], >145°C (dec.)[2]	A crystalline form has been reported with a melting point of 159.0-161.0 °C[5]
pKa	9.03 (secondary amino group)	Not explicitly found, but expected to be similar to the anhydrous form.
logP	-0.22	Not explicitly found, but expected to be similar to the anhydrous form.

Solubility Profile

The solubility of vildagliptin is a key factor in its absorption and formulation. It is generally characterized by good aqueous solubility.

Table 2: Solubility of Vildagliptin in Various Solvents

Solvent	Solubility	Reference
Water	Freely soluble[6], 60 mg/mL (197.75 mM)[7]	[6][7]
0.1N HCl	Soluble	[8]
PBS (pH 7.2)	Approximately 10 mg/mL[1][9]	[1][9]
pH 6.8 Phosphate Buffer	Soluble[6]	[6]
Ethanol	Approximately 15-16 mg/mL, 60 mg/mL (197.75 mM)[1][7][9]	[1][7][9]
DMSO	Approximately 15 mg/mL, up to 45 mg/mL, 60 mg/mL (197.75 mM)[1][4][7]	[1][4][7]
Dimethylformamide (DMF)	Approximately 20 mg/mL[1][9]	[1][9]

Vildagliptin is reported to be freely soluble in buffers with a pH range from 4.1 to 9.0. One study indicates that vildagliptin tablets are pH-independent preparations, showing dissolution in water, phosphate buffer solutions at pH 4.5 and 6.8, and 0.1 mol/L hydrochloric acid solution.[5]

Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible determination of physicochemical properties.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the crystalline solid melts.

Apparatus:

- Melting point apparatus with a heating block and temperature control
- Glass capillary tubes (one end sealed)
- Mortar and pestle

- Sample packing wire

Procedure:

- Sample Preparation: Ensure the vildagliptin dihydrate sample is completely dry and in a fine powdered form. If necessary, gently grind the sample using a mortar and pestle.[\[10\]](#)
- Capillary Loading: Press the open end of a capillary tube into the powdered sample until a small amount of the sample enters the tube.[\[11\]](#)
- Sample Packing: Invert the capillary tube and tap the sealed end on a hard surface to pack the sample into the bottom of the tube. Alternatively, drop the tube through a long glass tube to achieve tight packing. The final packed sample height should be 2-3 mm.[\[11\]](#)[\[12\]](#)
- Measurement:
 - Insert the loaded capillary tube into the heating block of the melting point apparatus.[\[10\]](#)
 - Set the apparatus to a starting temperature approximately 5-10°C below the expected melting point.
 - Heat rapidly to the starting temperature.
 - Once at the starting temperature, reduce the heating rate to 1-2°C per minute to allow for accurate observation.[\[10\]](#)
 - Record the temperature at which the first droplet of liquid is observed (onset of melting) and the temperature at which the entire solid has transitioned to a liquid (completion of melting). This range is the melting point.[\[11\]](#)
- Replicates: Perform the measurement in triplicate with fresh samples for each determination to ensure accuracy.[\[13\]](#)

pKa Determination (Potentiometric Titration)

Objective: To determine the acid dissociation constant (pKa) of the ionizable group(s) in vildagliptin.

Apparatus:

- pH meter with a glass electrode
- Burette
- Magnetic stirrer and stir bar
- Beaker
- Standardized acidic and basic titrants (e.g., 0.1 M HCl and 0.1 M NaOH)

Procedure:

- Sample Preparation: Accurately weigh and dissolve a known amount of vildagliptin dihydrate in a suitable solvent (e.g., water or a co-solvent system if necessary) to create a solution of known concentration.
- Titration Setup: Place the beaker containing the vildagliptin solution on the magnetic stirrer, add a stir bar, and immerse the pH electrode in the solution. Position the burette containing the titrant (e.g., 0.1 M HCl for a basic compound) above the beaker.
- Titration:
 - Record the initial pH of the solution.
 - Add the titrant in small, precise increments (e.g., 0.1-0.2 mL).
 - After each addition, allow the pH reading to stabilize and record the pH and the total volume of titrant added.[\[14\]](#)
 - Continue the titration well past the equivalence point, which is characterized by a sharp change in pH.
- Data Analysis:
 - Plot a titration curve of pH versus the volume of titrant added.

- Determine the equivalence point from the inflection point of the curve. This can be more accurately determined by plotting the first or second derivative of the curve.[\[14\]](#)
- The half-equivalence point is the volume of titrant that is half of the volume at the equivalence point.
- The pH at the half-equivalence point is equal to the pKa of the ionizable group.[\[15\]](#)[\[16\]](#)

Solubility Determination (Shake-Flask Method)

Objective: To determine the equilibrium solubility of vildagliptin dihydrate in a specific solvent.

Apparatus:

- Glass vials with screw caps
- Shaker or orbital incubator set to a constant temperature (e.g., 25°C or 37°C)
- Centrifuge
- Analytical balance
- HPLC or UV-Vis spectrophotometer for concentration analysis
- Syringe filters (e.g., 0.45 µm)

Procedure:

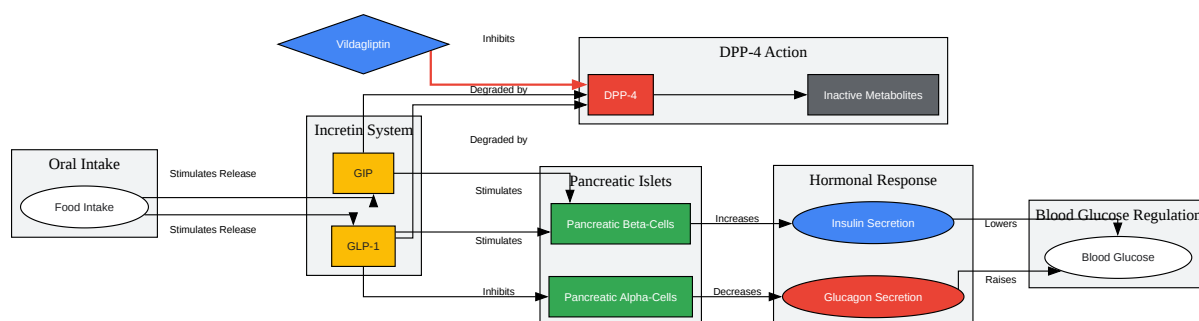
- **Sample Preparation:** Add an excess amount of vildagliptin dihydrate to a vial containing a known volume of the desired solvent (e.g., water, buffer of a specific pH). The excess solid is crucial to ensure that a saturated solution is formed.
- **Equilibration:** Seal the vials and place them in a shaker at a constant temperature. Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand to let the undissolved solid settle. Alternatively, centrifuge the vials to pellet the excess solid.
- **Sample Analysis:**

- Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are disturbed.
- Filter the aliquot through a syringe filter to remove any remaining solid particles.
- Dilute the filtered solution as necessary to fall within the linear range of the analytical method.
- Determine the concentration of vildagliptin in the diluted solution using a validated analytical method such as HPLC or UV-Vis spectrophotometry.
- Calculation: Calculate the solubility of vildagliptin dihydrate in the solvent, taking into account any dilution factors.

Signaling Pathway and Experimental Workflow Visualizations

Vildagliptin's Mechanism of Action: DPP-4 Inhibition Pathway

Vildagliptin exerts its therapeutic effect by inhibiting the DPP-4 enzyme. This inhibition prevents the breakdown of incretin hormones, GLP-1 and GIP, leading to a cascade of events that regulate blood glucose levels.

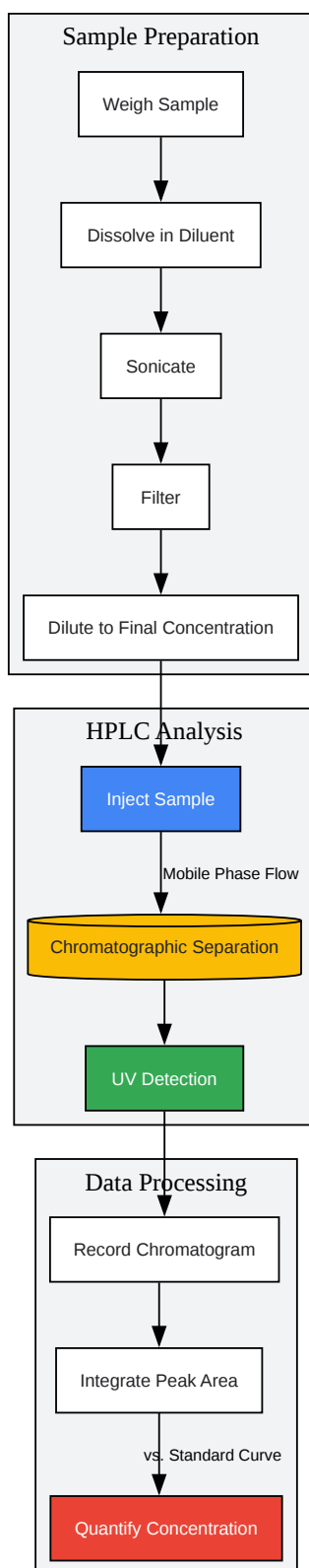


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Caption: Vildagliptin inhibits DPP-4, increasing GLP-1 and GIP levels, which regulate insulin and glucagon secretion.

Experimental Workflow: Vildagliptin Assay by RP-HPLC

Reverse-phase high-performance liquid chromatography (RP-HPLC) is a common and robust method for the quantification of vildagliptin in bulk drug and pharmaceutical formulations.



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Caption: Workflow for the quantitative analysis of vildagliptin using RP-HPLC.

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